

tert-Dodecylmercaptan CAS number 25103-58-6

technical data sheet

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Compound of Interest

Compound Name: *tert-Dodecylmercaptan*

Cat. No.: *B213132*

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An In-depth Technical Guide to **tert-Dodecylmercaptan** (CAS: 25103-58-6)

This technical guide provides a comprehensive overview of **tert-Dodecylmercaptan** (TDM), a chemical compound with significant industrial applications. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, toxicological data, and established experimental protocols.

Chemical and Physical Properties

Tert-Dodecylmercaptan is a mixture of isomeric thiols, appearing as a colorless to pale yellow liquid with a characteristic repulsive, sulfurous odor.[1][2] It is primarily utilized as a chain transfer agent to regulate molecular weight in free-radical polymerization processes.[2]

Table 1: Physical and Chemical Properties of **tert-Dodecylmercaptan**

Property	Value	Source(s)
CAS Number	25103-58-6	[1]
EC Number	246-619-1	[1]
Molecular Formula	C ₁₂ H ₂₆ S	[1]
Molecular Weight	202.40 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Repulsive, sulfurous	[1][4]
Density	0.845 - 0.86 g/mL at 20°C	[1][4]
Boiling Point	227-248 °C at 760 mmHg	[1][5]
Melting Point	-7.5 °C to -7 °C	[1]
Flash Point	90 - 95 °C (closed cup)	[1]
Vapor Pressure	< 0.1 mmHg at 20-25°C	[4]
Water Solubility	Insoluble (< 1 mg/mL)	[1][4]

| Solubility | Soluble in methanol, ether, acetone, benzene, gasoline, and esters [[1][3] |

Toxicological Data

The toxicological profile of **tert-Dodecylmercaptan** is crucial for safe handling and risk assessment, particularly for professionals in research and development. It is classified as a skin and eye irritant and may cause skin sensitization.[1][3][6]

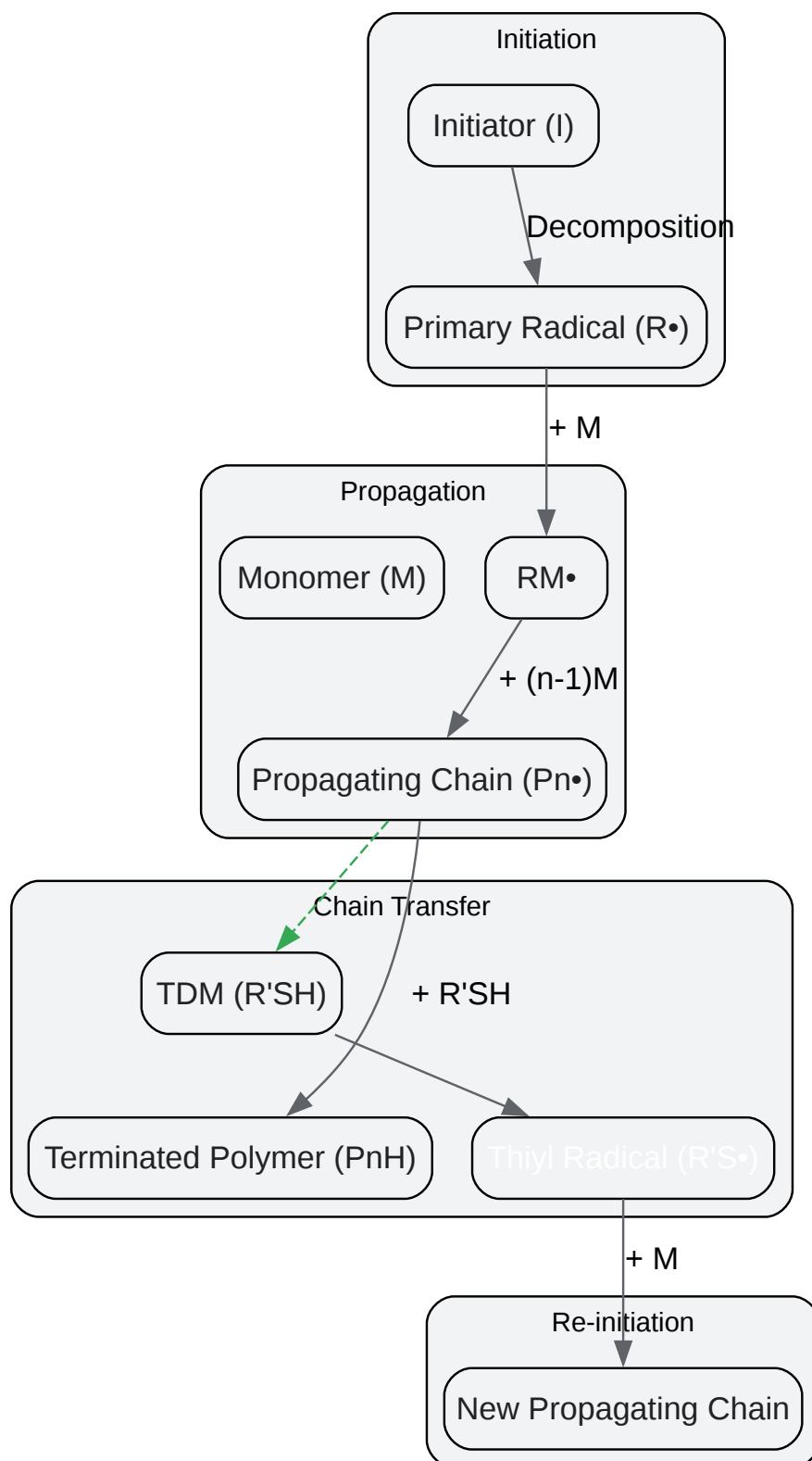
Table 2: Toxicological Profile of **tert-Dodecylmercaptan**

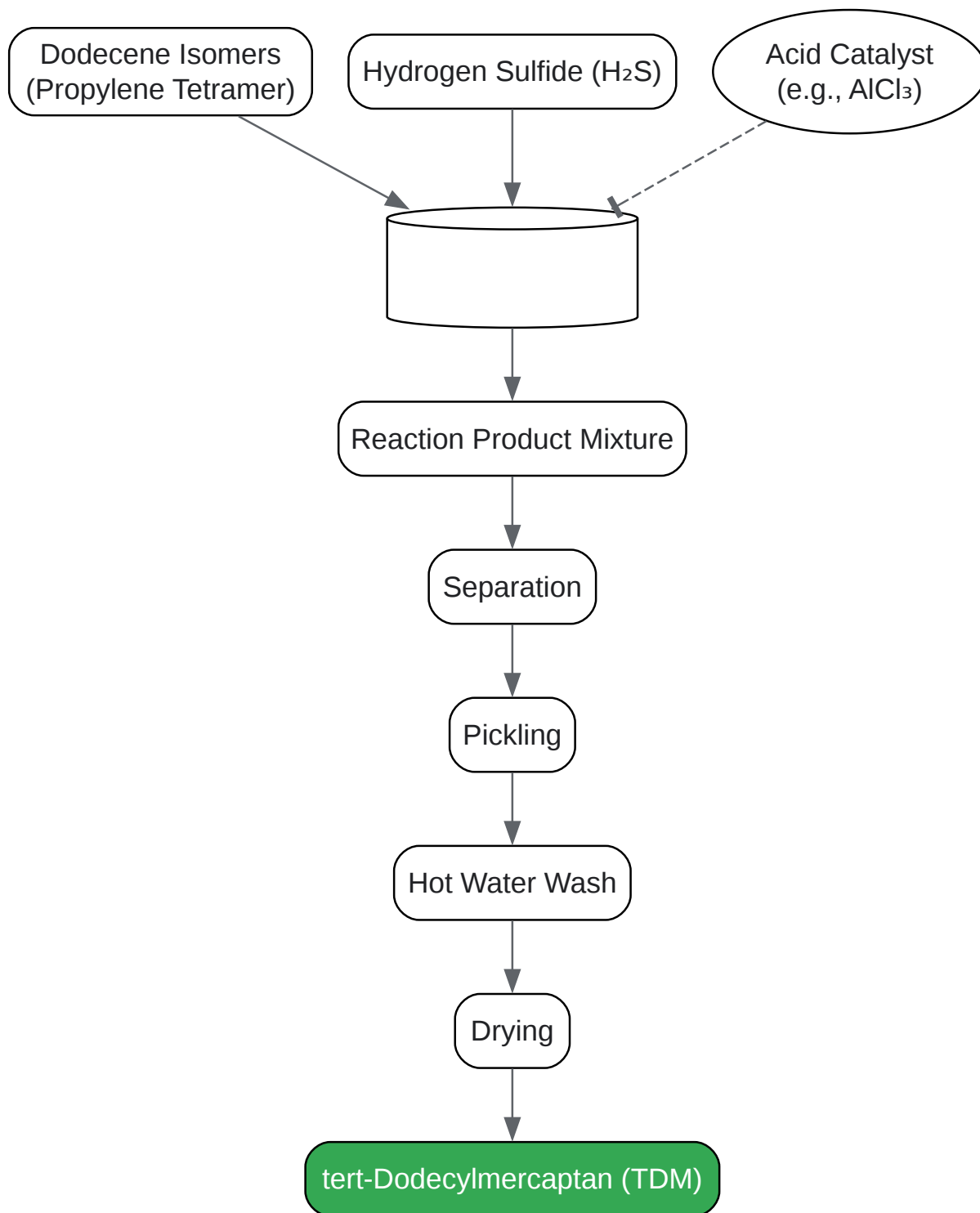
Endpoint	Species	Route	Value	Source(s)
Acute Oral Toxicity (LD50)	Rat	Oral	4,400 - 12,000 mg/kg	[1]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	12,600 mg/kg	[7]
Acute Inhalation Toxicity (LC50)	Mouse	Inhalation	40,000 mg/m ³ /8hr	[3]
Skin Irritation	Rabbit	Dermal	Irritant	[1]
Eye Irritation	Rabbit	Ocular	Moderate to Strong Irritant	[1][3]
Skin Sensitization	-	-	May cause an allergic skin reaction	[6]

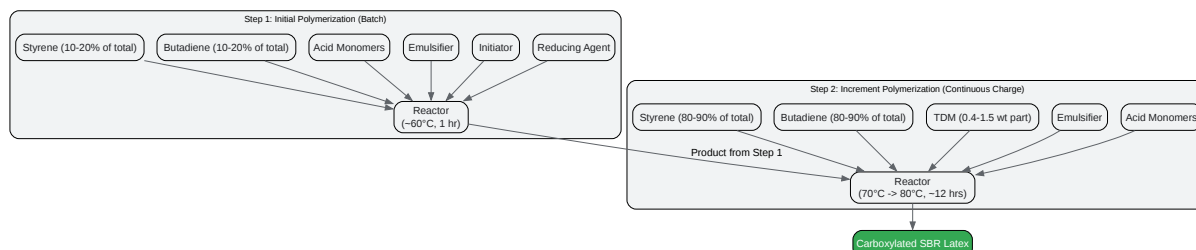
| Aquatic Toxicity | - | - | Very toxic to aquatic life with long-lasting effects [[1][6] |

Core Applications and Mechanisms

The primary application of **tert-Dodecylmercaptan** is as a Chain Transfer Agent (CTA) in free-radical polymerization.[2][8] It is particularly prevalent in the manufacturing of styrene-butadiene rubber (SBR), acrylonitrile butadiene styrene (ABS) resins, and acrylic polymers.[8] As a CTA, TDM controls the molecular weight and molecular weight distribution of the resulting polymer by donating a hydrogen atom to the propagating radical chain, thus terminating it. The resulting thiyl radical can then initiate a new polymer chain. This mechanism reduces the degree of branching and ensures a more uniform molecular weight, which enhances the processing characteristics and mechanical properties of the final polymer.[8][9]







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